

Is (Rac)-LY341495 stable at room temperature for short periods?

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Compound of Interest

Compound Name: (Rac)-LY341495

Cat. No.: B8062136

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Technical Support Center: (Rac)-LY341495

This technical support guide provides researchers, scientists, and drug development professionals with essential information for the effective use of **(Rac)-LY341495** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: Is **(Rac)-LY341495** stable at room temperature for short periods?

A: Yes, **(Rac)-LY341495** is considered stable for short periods at ambient temperatures, as it is typically shipped under these conditions.^{[1][2]} However, for long-term storage and to ensure compound integrity, it is crucial to adhere to the recommended storage conditions.

Q2: What are the recommended long-term storage conditions for **(Rac)-LY341495**?

A: For optimal stability, **(Rac)-LY341495** should be stored as a powder at -20°C for up to three years or at 4°C for up to two years.^{[3][4]} Once in solution, it is recommended to store aliquots at -80°C for up to two years or at -20°C for up to one year to prevent degradation from repeated freeze-thaw cycles.^[5]

Q3: What solvents are recommended for dissolving **(Rac)-LY341495**?

A: **(Rac)-LY341495** has varying solubility in different solvents. Dimethyl sulfoxide (DMSO) is a common solvent, with a solubility of approximately 6 mg/mL.^[4] For in vivo experiments, a stock

solution in DMSO can be further diluted in vehicles like corn oil.[4] The disodium salt form of LY341495 is soluble in water up to 100 mM.[6] It is always recommended to use freshly opened, anhydrous DMSO to ensure optimal solubility.[7]

Q4: What is the primary mechanism of action of LY341495?

A: LY341495 is a potent and selective antagonist of group II metabotropic glutamate receptors (mGluRs), specifically mGluR2 and mGluR3.[2][8][9] It also shows activity at other mGluRs, but with lower potency.[8] By blocking these receptors, it can modulate glutamatergic neurotransmission. Notably, antagonism of mGluR2/3 by LY341495 has been shown to activate the mammalian target of rapamycin (mTOR) signaling pathway, which is implicated in its antidepressant-like effects.[1][2][10]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound precipitation in solution	- The solution may be supersaturated. - The temperature of the solution has decreased. - The solvent has absorbed moisture, particularly with DMSO.	- Gently warm the solution and/or use sonication to aid dissolution. [5] - Ensure the storage temperature is appropriate and consistent. - Use fresh, anhydrous DMSO for preparing solutions. [7] - Prepare working solutions fresh on the day of the experiment. [5]
Inconsistent experimental results	- Degradation of the compound due to improper storage or handling. - Inaccurate concentration of the prepared solution. - Variability in experimental conditions.	- Aliquot stock solutions to avoid multiple freeze-thaw cycles. [5] - Verify the correct weighing and dilution of the compound. - Ensure consistent experimental parameters such as incubation times, temperatures, and vehicle controls.
Low efficacy in in vivo studies	- Poor bioavailability. - Incorrect dosage or administration route. - Rapid metabolism of the compound.	- Review the literature for established effective doses and administration routes for your specific animal model. [6] [11] - Consider using a different vehicle to improve solubility and absorption. - Evaluate the timing of administration relative to the experimental endpoint.
Powder adheres to the vial	- Static electricity or compaction during shipping.	- Centrifuge the vial at a low speed (e.g., 3000 rpm) for a few minutes to collect the powder at the bottom. [7]

Data Presentation

Storage Stability of (Rac)-LY341495

Form	Storage Temperature	Duration of Stability	Reference
Powder	-20°C	3 years	[3][4]
Powder	4°C	2 years	[3][4]
In Solvent	-80°C	2 years	[5]
In Solvent	-20°C	1 year	[5]

IC50 Values of LY341495 at various mGlu Receptors

Receptor Subtype	IC50 (nM)	Reference
mGlu2	21	[8]
mGlu3	14	[8]
mGlu8	170	[8]
mGlu7	990	[8]
mGlu1a	7800	[8]
mGlu5a	8200	[8]
mGlu4	22000	[8]

Experimental Protocols

Protocol: Preparation of (Rac)-LY341495 for in vivo Administration

This protocol describes the preparation of (Rac)-LY341495 for intraperitoneal (i.p.) injection in rodents, based on methodologies cited in the literature.[6]

Materials:

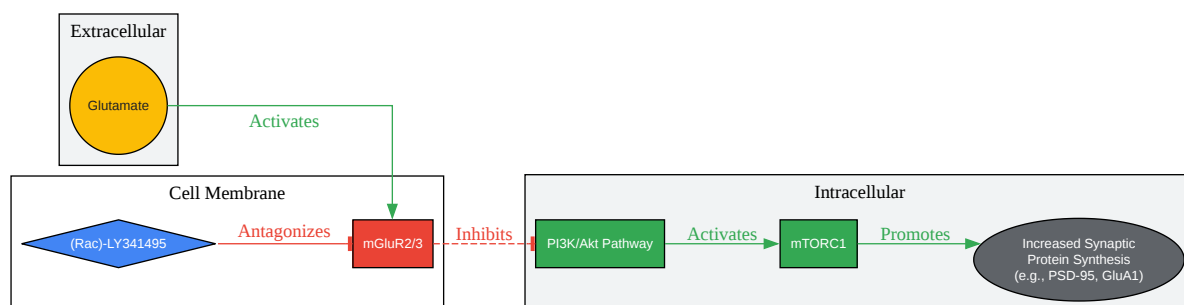
- **(Rac)-LY341495** powder
- 0.1 M Sodium Hydroxide (NaOH)
- 1 M Hydrochloric Acid (HCl)
- Sterile 0.9% Saline solution
- pH meter
- Sterile microcentrifuge tubes and syringes

Procedure:

- Weigh the desired amount of **(Rac)-LY341495** powder.
- Dissolve the powder in a minimal volume of 0.1 M NaOH.
- Add sterile 0.9% saline to reach the desired final volume, ensuring the final concentration is appropriate for the intended dosage.
- Adjust the pH of the solution to between 7.4 and 7.8 using 1 M HCl. This step is critical for ensuring physiological compatibility.
- Sterile-filter the final solution through a 0.22 μm syringe filter into a sterile tube.
- The solution is now ready for intraperitoneal administration at the required volume per kilogram of body weight. It is recommended to prepare this solution fresh on the day of use.

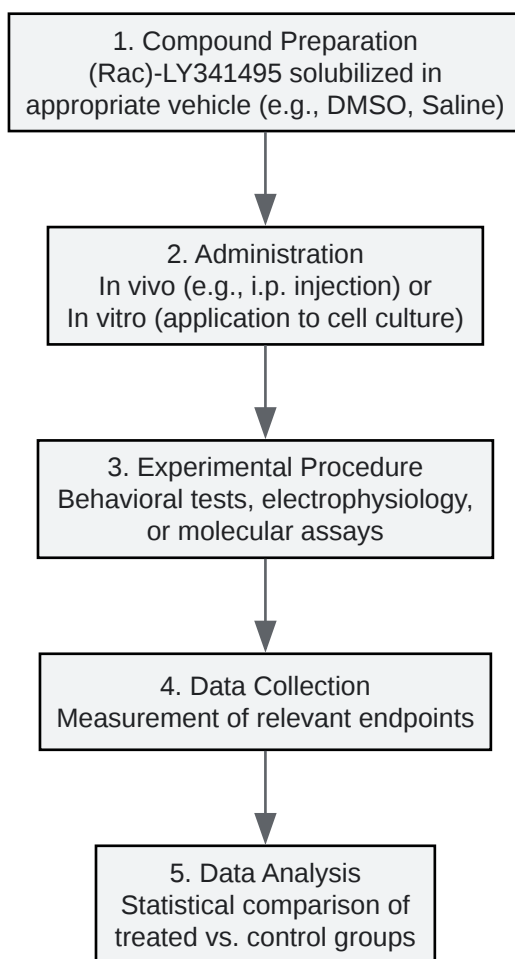
[5]

Visualizations



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Caption: Signaling pathway of **(Rac)-LY341495** action.



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Caption: General experimental workflow for using **(Rac)-LY341495**.

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